Introduction: A Linchpin Intermediate in Modern Drug Discovery

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Compound of Interest

Compound Name:	*2-Chloro-6-isopropylaminopyrazine*
CAS No.:	*951884-00-7*
Cat. No.:	*B1346387*

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2-Chloro-6-isopropylaminopyrazine is a substituted heterocyclic amine that serves as a crucial building block in the synthesis of complex molecular architectures, particularly within the pharmaceutical industry. Its strategic importance lies in the inherent reactivity of its pyrazine core, which is rendered electron-deficient by the nitrogen atoms and the chloro-substituent. This electronic profile makes it an ideal substrate for nucleophilic aromatic substitution, a cornerstone reaction in medicinal chemistry. Understanding the safety and handling of this compound is paramount for researchers and scientists who utilize it to construct novel therapeutic agents. This guide provides a comprehensive overview of its chemical properties, reactivity, and most importantly, the safety protocols required for its handling in a laboratory setting.

While a specific, publicly available Safety Data Sheet (SDS) for this exact compound is not available, this guide has been constructed by synthesizing data from structurally analogous compounds, including 2-chloropyrazine, 2-aminopyrazine derivatives, and other chlorinated nitrogen-containing heterocycles. This approach provides a robust framework for risk assessment and the implementation of safe laboratory practices.

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Chemical Identity and Properties

Property	Value / Description	Source
IUPAC Name	6-Chloro-N-(propan-2-yl)pyrazin-2-amine	PubChem
Molecular Formula	$C_7H_{10}ClN_3$	PubChem
Molecular Weight	171.63 g/mol	PubChem (Computed)
Appearance	Expected to be a solid (powder or crystalline)	Analogous Compounds[1]
Melting Point	Data not available. Analog: 6-chloropyrazin-2-amine: 150-152°C	[1]
Boiling Point	Data not available. Analog: 2-Chloro-6-methoxypyridine: 185-186°C	
Solubility	Expected to be soluble in organic solvents.	Analogous Compounds

Chapter 1: The Mechanistic Underpinning of Reactivity

The utility of **2-Chloro-6-isopropylaminopyrazine** as a synthetic intermediate is dictated by the principles of Nucleophilic Aromatic Substitution (SNAr). The causality behind its reactivity stems from the electronic nature of the pyrazine ring.

- Electron-Deficient Ring System: The two nitrogen atoms in the pyrazine ring act as powerful electron-withdrawing groups, polarizing the ring system and creating electron-deficient carbon centers.[2]
- Activation by the Chloro Group: The chlorine atom further withdraws electron density through induction, making the carbon atom to which it is attached (the C2 position) highly electrophilic and susceptible to attack by nucleophiles.[3]

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- Stabilization of the Intermediate: When a nucleophile attacks the C2 carbon, the aromaticity of the ring is temporarily broken, and a negatively charged intermediate, known as a Meisenheimer complex, is formed. This negative charge is effectively stabilized through resonance by the ring nitrogen atoms.[2]

- Ejection of the Leaving Group: The aromaticity of the ring is restored by the expulsion of the chloride ion, which is a good leaving group. This addition-elimination sequence is the hallmark of the SNAr mechanism.[2]

This inherent reactivity is the reason this compound is so valuable; it allows for the reliable and predictable introduction of new functional groups, such as amines or ethers, which is a common strategy in the iterative process of drug design.[4]

Chapter 2: Hazard Identification and Risk Assessment

Based on an analysis of analogous chlorinated and aminated heterocyclic compounds, **2-Chloro-6-isopropylaminopyrazine** should be handled as a substance with significant potential hazards.[5][6] The primary risks are associated with acute toxicity and irritation.

Anticipated GHS Hazard Classifications (Based on Analogs)

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Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5][6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5][6]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	[5][6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5][6]

Routes of Exposure and Potential Health Effects:

- Inhalation: Inhaling dust may cause irritation to the respiratory tract, coughing, and shortness of breath.[6] In significant quantities, it may be harmful.[5]
- Skin Contact: Direct contact can cause skin irritation, redness, and pain.[6] Prolonged exposure or contact in sensitive individuals may lead to an allergic skin reaction.[5]
- Eye Contact: The compound is expected to be a severe eye irritant, potentially causing serious damage.[6] Symptoms include redness, pain, and watering.
- Ingestion: Swallowing the compound is likely to be harmful, causing irritation to the gastrointestinal tract.[5][6]

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Chapter 3: Laboratory Safety and Engineering Controls

The foundation of safe handling is a robust system of engineering controls designed to minimize exposure. These are not optional; they are mandatory for the safe use of this compound.

- Chemical Fume Hood: All work involving the handling of solid **2-Chloro-6-isopropylaminopyrazine** or its solutions must be conducted in a properly functioning and certified chemical fume hood. This is the primary barrier to prevent inhalation of airborne particles or vapors.
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and removed.
- Safety Equipment: A safety shower and an eyewash station must be located in close proximity to the workstation where the compound is handled. Their locations should be clearly marked and unobstructed.

Chapter 4: Personal Protective Equipment (PPE) Protocol

PPE is the user's last line of defense. The selection of appropriate PPE is based on a thorough risk assessment of the procedures being performed.

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Protection Type	Specification	Rationale and Causality
Eye/Face Protection	Chemical splash goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards. A full-face shield should be worn over goggles when there is a significant risk of splashing.	To protect against airborne dust particles and splashes that can cause severe eye irritation or damage.
Skin Protection	A flame-retardant laboratory coat. Nitrile gloves (minimum thickness of 5 mil) should be worn. For extended procedures or when handling larger quantities, double-gloving is recommended.	To prevent skin contact, which can cause irritation and potential sensitization. Contaminated clothing must be removed immediately.[7]
Respiratory Protection	Not typically required if work is performed within a certified chemical fume hood. If there is a risk of aerosolization outside of a fume hood, a NIOSH-approved N95 (or better) particulate respirator should be used.	To prevent inhalation of the compound, which is a primary route of exposure leading to respiratory irritation and potential systemic toxicity.

Chapter 5: Storage and Handling Procedures

Proper storage and deliberate handling techniques are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Storage Protocol:

- Container: Keep the container tightly closed to prevent contamination and absorption of moisture.[8]
- Location: Store in a cool, dry, and well-ventilated area designated for chemical reagents.[8]

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- Incompatibilities: Store away from strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the full chemical name and appropriate hazard warnings.

Safe Handling Workflow:

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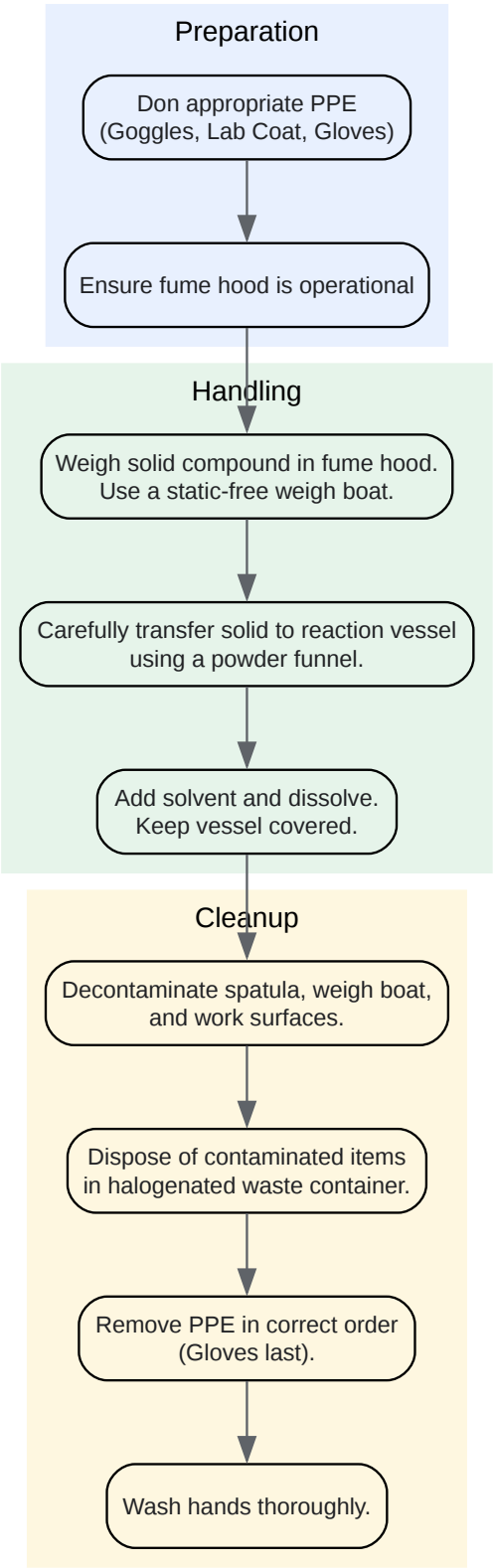

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Caption: A standard workflow for the safe handling of solid **2-Chloro-6-isopropylaminopyrazine**.

Chapter 6: Emergency Protocols

Immediate and correct response to an emergency can significantly mitigate harm.

- In Case of a Spill:
  - Evacuate the immediate area and alert nearby personnel.
  - Wear appropriate PPE, including respiratory protection if the spill is large or outside a fume hood.
  - Cover the spill with a dry, inert absorbent material such as vermiculite or sand.
  - Carefully sweep the material into a labeled, sealable container for hazardous waste.
  - Clean the spill area with a suitable solvent, followed by soap and water.
  - Place all contaminated cleaning materials into the hazardous waste container.
- First Aid Measures:
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
  - Skin Contact: Remove all contaminated clothing. Wash the affected area immediately and thoroughly with soap and water for at least 15 minutes. If irritation or a rash develops, seek medical attention.
  - Inhalation: Move the person to fresh air. If breathing is difficult or they feel unwell, call a poison center or doctor.[6]
  - Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Chapter 7: Synthetic Workflow and Causality

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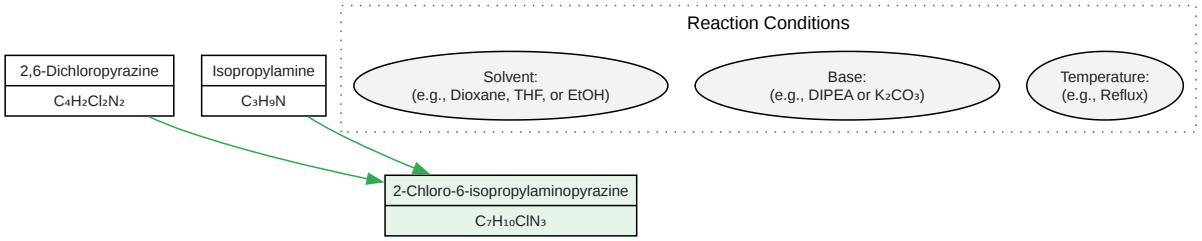
A plausible and efficient synthesis of **2-Chloro-6-isopropylaminopyrazine** involves the selective monosubstitution of 2,6-dichloropyrazine with isopropylamine. The reaction conditions are chosen to favor the desired SNAr reaction.



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Caption: Synthetic route to **2-Chloro-6-isopropylaminopyrazine** via SNAr.

Detailed Protocol:

- Setup: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagents: Charge the flask with 2,6-dichloropyrazine (1.0 eq). Dissolve it in a suitable solvent such as dioxane.
- Addition: Add a non-nucleophilic base such as N,N-Diisopropylethylamine (DIPEA) (1.2 eq) to act as a scavenger for the HCl byproduct. This is crucial to prevent the protonation of the isopropylamine nucleophile, which would render it unreactive.
- Nucleophile: Slowly add isopropylamine (1.1 eq) to the stirring solution. A slight excess of the amine ensures the complete consumption of the dichloropyrazine starting material.
- Reaction: Heat the mixture to reflux. The elevated temperature provides the necessary activation energy for the SNAr reaction to proceed at a reasonable rate. Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

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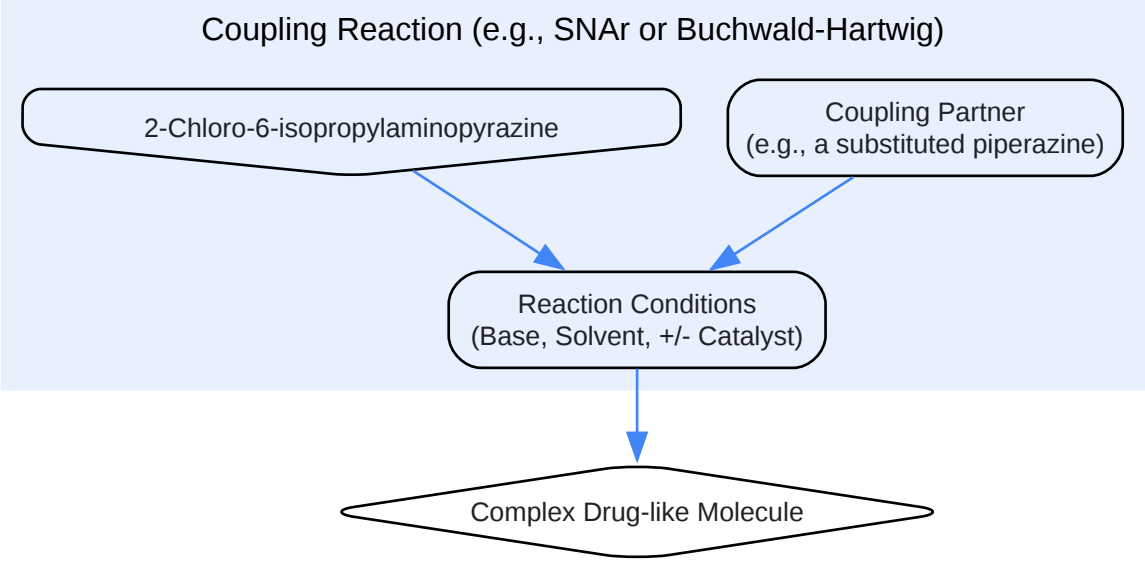
- Workup: Once the reaction is complete, cool the mixture to room temperature. Perform an aqueous workup to remove the base and any salts. Extract the product into an organic solvent like ethyl acetate.

- Purification: Dry the organic layer, concentrate it under reduced pressure, and purify the crude product, typically by column chromatography on silica gel, to yield the pure **2-Chloro-6-isopropylaminopyrazine**.

Chapter 8: Application in Drug Discovery - A Workflow Example

The title compound is rarely the final product; it is a key piece used to build a larger, more complex molecule. A common subsequent step in a drug discovery campaign is to use the remaining amine on the pyrazine ring or, more commonly, to substitute the remaining chlorine atom in a second SNAr or a cross-coupling reaction.



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Caption: Logical workflow illustrating the use of the title compound as a scaffold in drug synthesis.

This workflow demonstrates the compound's role as a scaffold. The isopropylamino group might serve to occupy a specific pocket in a target protein, while the chloro- group provides a

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reactive handle to introduce another fragment, such as a piperazine moiety, which is common in kinase inhibitors. This modular approach allows medicinal chemists to rapidly generate a library of related compounds for structure-activity relationship (SAR) studies.

Chapter 9: Waste Management and Disposal

Proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility.

- Waste Classification: **2-Chloro-6-isopropylaminopyrazine** and any materials contaminated with it are classified as halogenated organic waste.
- Collection: All waste, including residual solids, contaminated consumables (e.g., gloves, weigh boats, silica gel), and mother liquor from crystallization, must be collected in a designated, properly labeled, and sealed hazardous waste container.
- Disposal Method: Halogenated waste streams are not suitable for simple solvent recycling. They must be disposed of via high-temperature incineration by a licensed professional waste disposal service. This ensures the complete destruction of the halogenated organic compounds, preventing their release into the environment.

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